

# Personal protective equipment for handling Cetyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cetyl Alcohol

Cat. No.: B1195841

[Get Quote](#)

## Essential Safety and Handling Guide for Cetyl Alcohol

This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Cetyl Alcohol**. It offers step-by-step procedures for safe handling, storage, and disposal to ensure a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Cetyl alcohol** is a combustible solid that can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> Adherence to proper PPE protocols is critical to mitigate exposure risks.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or tightly sealed safety glasses.<sup>[4]</sup>  
<sup>[5]</sup> A face shield may be necessary when there is a splash hazard.<sup>[5]</sup>
- Skin Protection: Chemical-resistant gloves, such as butyl or nitrile rubber, are recommended.  
<sup>[4]</sup> A lab coat, chemical-resistant apron, or coveralls should be worn to prevent skin contact.  
<sup>[6][7]</sup>

- Respiratory Protection: Work in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust.[1][3] If dust is generated and ventilation is inadequate, a NIOSH-approved dust respirator should be used.[6][8] For major spills or fire situations, a self-contained breathing apparatus (SCBA) may be required.[4][8]

## Operational and Disposal Plans

### Handling and Storage Protocol:

- Ventilation: Always handle **Cetyl Alcohol** in a well-ventilated area or within a chemical fume hood.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling.[1]
- Storage: Keep the container tightly closed in a cool, dry, and well-ventilated place.[1][3][5] Store away from strong oxidizing agents, acids, and halogens.[1][9]
- Equipment: Ensure all equipment used for handling is properly grounded to prevent static discharge.[8]

### Spill Response and Disposal Plan:

- Evacuation: In case of a spill, evacuate unnecessary personnel from the area.[2]
- Ventilation: Ensure the spill area is well-ventilated.[1]
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.[1][7][8] For larger spills, use a shovel to collect the material.[8]
- Cleaning: After the material has been collected, clean the spill site.[1]
- Disposal: Dispose of the waste material and empty containers in accordance with all applicable federal, state, and local environmental regulations.[9][10] Do not dispose of with household garbage.[10]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to remove contact lenses if present and easy to do so.<sup>[1][2]</sup> Seek medical attention if eye irritation persists.<sup>[1]</sup>
- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water.<sup>[1][2]</sup> If skin irritation occurs, seek medical advice.<sup>[1]</sup>
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration.<sup>[1][6]</sup> Seek medical attention if respiratory symptoms develop.<sup>[4]</sup>
- Ingestion: Rinse the mouth with water. Do not induce vomiting.<sup>[2][4]</sup> Call a poison center or physician for guidance.<sup>[1]</sup>

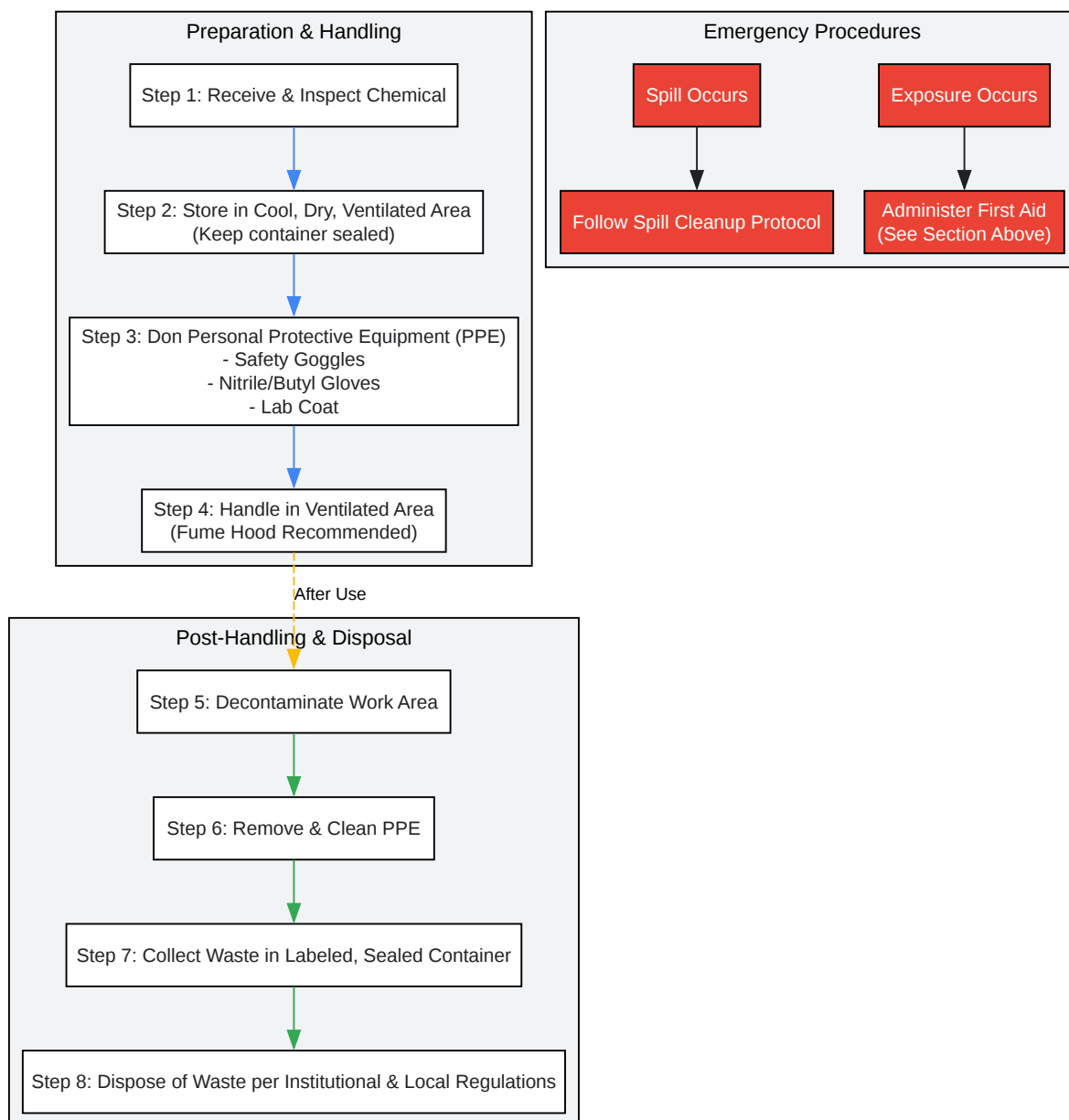
## Chemical and Physical Properties

The following table summarizes key quantitative data for **Cetyl Alcohol**.

Property	Value
CAS Number	36653-82-4[1][6]
Chemical Formula	C <sub>16</sub> H <sub>34</sub> O / CH <sub>3</sub> (CH <sub>2</sub> ) <sub>14</sub> CH <sub>2</sub> OH[1][6]
Molecular Weight	242.43 g/mol [1]
Appearance	White powder or flakes with a faint odor[1][7]
Melting Point	45 - 56 °C (113 - 133 °F)[7][9]
Boiling Point	Approximately 300 - 320 °C (572 - 608 °F)[9]
Flash Point	110 - 160 °C (230 - 320 °F)[1][6]
Autoignition Temperature	251 °C (484 °F)[1]
Solubility	Insoluble in water; partially soluble in alcohol and ether[1]
Acute Oral Toxicity (LD50)	5000 mg/kg (Rat)[6][7]
Acute Dermal Toxicity (LD50)	>2600 mg/kg (Rabbit)[6]

## Experimental Protocols & Visualizations

The safe handling of **Cetyl Alcohol** can be visualized as a clear workflow from receipt of the chemical to its final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Cetyl Alcohol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cetyl Alcohol SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 2. technopharmchem.com [technopharmchem.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. makingcosmetics.com [makingcosmetics.com]
- 5. alphachem.ca [alphachem.ca]
- 6. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 7. sfdr-cisd-tx.safeschoolssds.com [sfdr-cisd-tx.safeschoolssds.com]
- 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 9. ecoworkers.net [ecoworkers.net]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Cetyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195841#personal-protective-equipment-for-handling-cetyl-alcohol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)